

# A Comparative Analysis of the Reactivity of Hydrochlorofluorocarbons (HCFCs)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: *1,1,1,2-Tetrachloro-2-fluoroethane*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of HCFC Compounds' Environmental Impact

Hydrochlorofluorocarbons (HCFCs) were developed as transitional replacements for chlorofluorocarbons (CFCs) due to their reduced, but not eliminated, potential to cause stratospheric ozone depletion. Their reactivity in the atmosphere, which dictates their environmental impact, is a critical factor in their regulation and replacement. This guide provides a comparative analysis of the reactivity of several key HCFC compounds, supported by experimental data on their atmospheric lifetime, Ozone Depletion Potential (ODP), and Global Warming Potential (GWP).

## Quantitative Comparison of HCFC Reactivity

The following table summarizes the key metrics that determine the atmospheric reactivity and environmental impact of various HCFC compounds. These values are based on extensive experimental measurements and atmospheric modeling.

Compound	Chemical Formula	Atmospheric Lifetime (years)	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-year)
HCFC-22	CHClF <sub>2</sub>	11.8	0.055	1760
HCFC-123	CHCl <sub>2</sub> CF <sub>3</sub>	1.4	0.02	79
HCFC-124	CHClFCF <sub>3</sub>	6.1	0.022	527
HCFC-141b	CCl <sub>2</sub> FCH <sub>3</sub>	9.2	0.11	782
HCFC-142b	CClF <sub>2</sub> CH <sub>3</sub>	18.5	0.065	2070

## Experimental Protocols

The data presented in this guide are derived from a combination of laboratory experiments and atmospheric modeling, following internationally accepted protocols.

## Determination of Atmospheric Lifetime

The atmospheric lifetime of an HCFC is primarily determined by its reaction rate with the hydroxyl radical (OH) in the troposphere.<sup>[1]</sup> This is the main sink for HCFCs, making them less stable than CFCs which lack a hydrogen atom for OH to abstract.<sup>[2]</sup> The general process for determining atmospheric lifetime involves:

- **Laboratory Kinetic Studies:** The rate constant for the reaction of the HCFC with OH radicals is measured in the laboratory over a range of temperatures and pressures that simulate atmospheric conditions. These experiments often use techniques like laser flash photolysis to generate OH radicals and monitor their decay in the presence of the HCFC.
- **Atmospheric Modeling:** The laboratory-derived rate constants are incorporated into global atmospheric models. These models simulate the transport and chemistry of the HCFC in the atmosphere, taking into account the global distribution of OH radicals.
- **Observational Data:** Long-term atmospheric measurements of HCFC concentrations, such as those from the Advanced Global Atmospheric Gases Experiment (AGAGE) network, are

used to validate and constrain the models.[3] By comparing the modeled decay of the HCFC with the observed atmospheric concentrations, the global atmospheric lifetime can be calculated.[4]

## Measurement of Ozone Depletion Potential (ODP)

The Ozone Depletion Potential (ODP) is a relative measure of a compound's ability to destroy stratospheric ozone compared to CFC-11, which is assigned an ODP of 1.0.[2][5][6] The determination of ODP involves:

- Atmospheric Modeling: A two-dimensional or three-dimensional chemical transport model of the atmosphere is used.
- Emission Scenarios: The model simulates the emission of a certain mass of the HCFC and, in a separate simulation, the emission of the same mass of CFC-11.
- Ozone Depletion Calculation: The model calculates the resulting steady-state ozone depletion for both compounds.
- ODP Calculation: The ODP is then calculated as the ratio of the ozone depletion caused by the HCFC to the ozone depletion caused by CFC-11.[7]

## Calculation of Global Warming Potential (GWP)

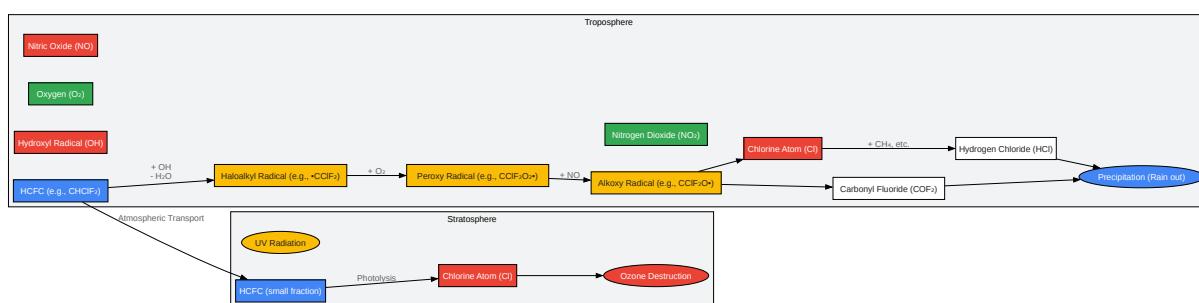
The Global Warming Potential (GWP) is a measure of how much heat a greenhouse gas traps in the atmosphere over a specific time horizon, typically 100 years, relative to carbon dioxide (CO<sub>2</sub>), which has a GWP of 1.[8][9] The calculation of GWP involves:

- Radiative Efficiency Measurement: The radiative efficiency of the HCFC, which is its ability to absorb infrared radiation, is measured using laboratory spectroscopic techniques.
- Atmospheric Lifetime Determination: The atmospheric lifetime of the HCFC is determined as described above.
- Integration of Radiative Forcing: The radiative forcing (the change in the net energy balance of the Earth system) due to a pulse emission of the HCFC is integrated over the chosen time horizon.

- Comparison to CO<sub>2</sub>: This integrated radiative forcing is then compared to that of an equivalent mass of CO<sub>2</sub> to determine the GWP.[10] The Intergovernmental Panel on Climate Change (IPCC) provides standardized GWP values in its assessment reports.[11][12][13]

## Atmospheric Degradation Pathway of HCFCs

The primary degradation pathway for HCFCs in the atmosphere is initiated by their reaction with the hydroxyl (OH) radical in the troposphere. This process is significantly different from that of CFCs, which are largely inert in the troposphere and only break down in the stratosphere.

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Atmospheric degradation pathway of a typical HCFC compound.

The diagram illustrates that the majority of HCFCs are broken down in the troposphere, releasing their chlorine atoms at lower altitudes where they are more likely to be removed by precipitation, thus reducing their potential to reach the stratosphere and destroy ozone.<sup>[5]</sup> However, a fraction of HCFCs can be transported to the stratosphere where they undergo photolysis by UV radiation, releasing chlorine atoms that can catalytically destroy ozone.

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- To cite this document: BenchChem. [A Comparative Analysis of the Reactivity of Hydrochlorofluorocarbons (HCFCs)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13416165#reactivity-comparison-of-different-hcfc-compounds>]

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